Technical Monograph: 3-Methoxybenzylhydrazine Hydrochloride

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Compound of Interest	
Compound Name:	*(3-Methoxybenzyl)hydrazine hydrochloride*
CAS No.:	*179108-95-3*
Cat. No.:	*B1421443*

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Executive Summary

3-Methoxybenzylhydrazine hydrochloride is a specialized hydrazine derivative utilized primarily as a pharmacophore building block in the synthesis of nitrogen-containing heterocycles (pyrazoles, indazoles, and triazoles). Structurally, it consists of a hydrazine moiety (

) attached to a benzene ring via a methylene bridge, with a methoxy substituent at the meta (3) position.

Unlike phenylhydrazines (where nitrogen bonds directly to the aromatic ring), benzylhydrazines possess a nucleophilic profile more similar to alkylhydrazines, making them critical intermediates for reductive aminations and carbonyl condensations in medicinal chemistry. This guide details its physicochemical properties, validated synthesis protocols, and safety handling procedures.

Chemical Identification & Informatics

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This section provides the definitive identifiers for the monohydrochloride salt form, which is the standard stable solid for laboratory use.

Table 1: Chemical Identifiers

Parameter	Value
IUPAC Name	[(3-Methoxyphenyl)methyl]hydrazine hydrochloride
Common Name	3-Methoxybenzylhydrazine HCl
CAS Registry Number	179108-95-3 (HCl salt); 85293-12-5 (Free base)
Molecular Formula	
Molecular Weight	188.65 g/mol
Canonical SMILES	COc1cccc(CN[NH3+])c1.[Cl-]
Isomeric SMILES	CO[C@@H]1C=CC=C(CN[NH3+])C1.[Cl-] (If chirality implied, but typically achiral)
InChI String	InChI=1S/C8H12N2O.ClH/c1-11-8-4-2-3-7(5-8)6-10-9;/h2-5,10H,6,9H2,1H3;1H
InChI Key	NZBMDBPDUKFLCT-UHFFFAOYSA-N

> *Note on Salt Stoichiometry: While the monohydrochloride is standard, hydrazines can form dihydrochlorides (*
>
>). Researchers must verify the stoichiometry via elemental analysis or titration, as the dihydrochloride is significantly more acidic and may require additional base neutralization during synthesis.

Structural Analysis & Physicochemical Properties

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The meta-methoxy group exerts a specific electronic influence on the hydrazine tail.

- Electronic Effect: The methoxy group (

) is an electron-donating group (EDG) by resonance but electron-withdrawing by induction. At the meta position, the resonance effect is not directly conjugated to the benzylic carbon. Therefore, the inductive withdrawal dominates slightly, making the benzylic nitrogen slightly less nucleophilic than in unsubstituted benzylhydrazine.

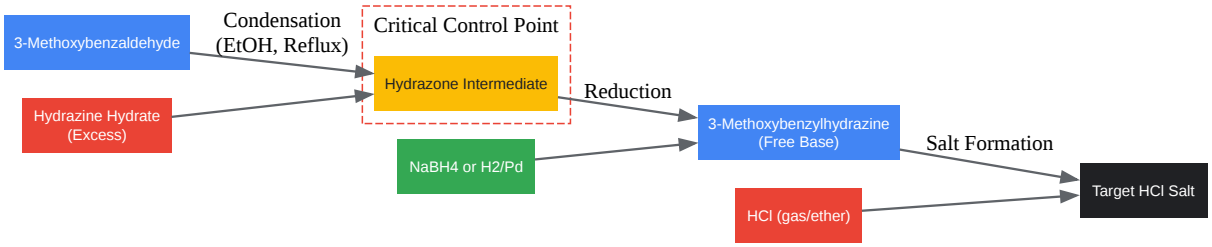
- Solubility: The hydrochloride salt is highly soluble in water, methanol, and DMSO, but sparingly soluble in non-polar solvents (hexane, diethyl ether).

- Stability: The free base is prone to oxidation (air sensitivity) and should be stored under inert gas (Argon/Nitrogen). The HCl salt is stable at room temperature if kept desiccated.

Synthetic Pathways & Process Chemistry[4][5][6]

Two primary routes exist for synthesis: Direct Alkylation (prone to over-alkylation) and Reductive Amination (higher purity). The Reductive Amination route via the hydrazone intermediate is recommended for high-purity applications.

Pathway Visualization



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Caption: Step-wise synthesis via reductive amination to avoid bis-alkylation byproducts.

Detailed Protocol: Reductive Amination Route

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Reagents:

- 3-Methoxybenzaldehyde (1.0 eq)[1]
- Hydrazine Monohydrate (3.0 - 5.0 eq) [Excess is crucial to prevent azine formation]
- Sodium Borohydride (

) (1.5 eq)
- Ethanol (Solvent)[2][1]
- HCl in Dioxane (4M)

Step-by-Step Methodology:

- Hydrazone Formation:
  - Dissolve 3-Methoxybenzaldehyde in absolute ethanol (0.5 M concentration).
  - Add Hydrazine Monohydrate dropwise at

    .
  - Allow to warm to room temperature and stir for 2 hours. Monitor via TLC (Hexane:EtOAc 1:1) for disappearance of aldehyde.
  - Purification (Optional but Recommended): Evaporate solvent. The intermediate hydrazone may be an oil. If solid, recrystallize. If oil, proceed directly to reduction to minimize oxidation.
- Reduction:
  - Redissolve the crude hydrazone in Ethanol.[2][1]
  - Add

    in small portions at

    (Exothermic evolution of

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gas).

- Reflux for 1 hour or stir at RT overnight.
- Quench: Carefully add water to destroy excess borohydride. Extract with Dichloromethane (DCM).
- Dry organic layer over

  and concentrate to yield the Free Base.

- Salt Formation:
  - Dissolve the oily free base in a minimal amount of dry Diethyl Ether or Ethanol.
  - Add 4M HCl in Dioxane dropwise with vigorous stirring.
  - A white precipitate (the target HCl salt) will form immediately.
  - Filter, wash with cold ether, and dry under vacuum.

Handling, Stability & Safety (HSE)

Hydrazines are notoriously toxic and potentially carcinogenic.[3][4][5] Strict adherence to safety protocols is non-negotiable.

Table 2: GHS Hazard Classification

Hazard Class	H-Code	Description
Acute Toxicity	H301/H311/H331	Toxic if swallowed, in contact with skin, or inhaled.[4]
Carcinogenicity	H350	May cause cancer.[3][4]
Sensitization	H317	May cause an allergic skin reaction.[3][4][6]
Aquatic Toxicity	H410	Very toxic to aquatic life with long-lasting effects.[3][4]

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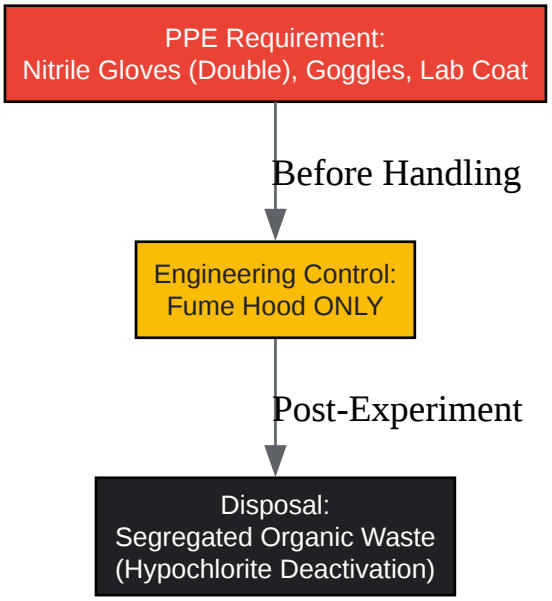
Safe Handling Workflow



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Caption: Mandatory safety workflow for handling hydrazine derivatives.

Deactivation Protocol: Spills should be treated immediately with dilute sodium hypochlorite (bleach) solution, which oxidizes the hydrazine to nitrogen gas and water, rendering it less toxic before cleanup.

Applications in Drug Discovery[3][4][11][12]

3-Methoxybenzylhydrazine is a "privileged structure" intermediate. Its primary utility lies in constructing fused heterocyclic rings found in oncology and CNS drugs.

- Pyrazole Synthesis: Reaction with 1,3-diketones yields 1-(3-methoxybenzyl)pyrazoles. This scaffold is common in kinase inhibitors.
- Indazole Formation: Used in the synthesis of indazole derivatives where the benzyl group acts as a protecting group or a hydrophobic tail interacting with target protein pockets.
- MAO Inhibition Research: Benzylhydrazines are structural analogs of known MAO inhibitors (like phenelzine). The 3-methoxy variant allows researchers to probe the steric and electronic requirements of the MAO-A/B active site cleft.

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